

Phlegmanol C IUPAC name and CAS number

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Compound of Interest

Compound Name: *Phlegmanol C*

Cat. No.: *B1169990*

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Phlegmanol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phlegmanol C is a naturally occurring serratene-type triterpenoid. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and insights into its isolation. Due to the limited availability of specific biological and mechanistic data for **Phlegmanol C**, this document also presents generalized experimental protocols and representative signaling pathways relevant to its chemical class.

Chemical Identity and Properties

Phlegmanol C is chemically identified as [(3S,6R,8S,11R,12S,15S,16R,19R,21R)-19-hydroxy-3,7,7,11,16,20,20-heptamethyl-8-pentacyclo[13.8.0.03,12.06,11.016,21]tricos-1(23)-enyl] acetate. Its unique pentacyclic structure is characteristic of serratene triterpenoids.

Table 1: Chemical Identifiers and Computed Physicochemical Properties of **Phlegmanol C**

Identifier/Property	Value	Source
IUPAC Name	[(3S,6R,8S,11R,12S,15S,16R,19R,21R)-19-hydroxy-3,7,7,11,16,20,20-heptamethyl-8-pentacyclo[13.8.0.03,12.06,11.016,21]tricos-1(23)-enyl]acetate	PubChem
CAS Number	1260-05-5	PubChem
Molecular Formula	C ₃₂ H ₅₂ O ₃	PubChem
Molecular Weight	484.8 g/mol	PubChem
XLogP3	8.1	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem

Natural Occurrence

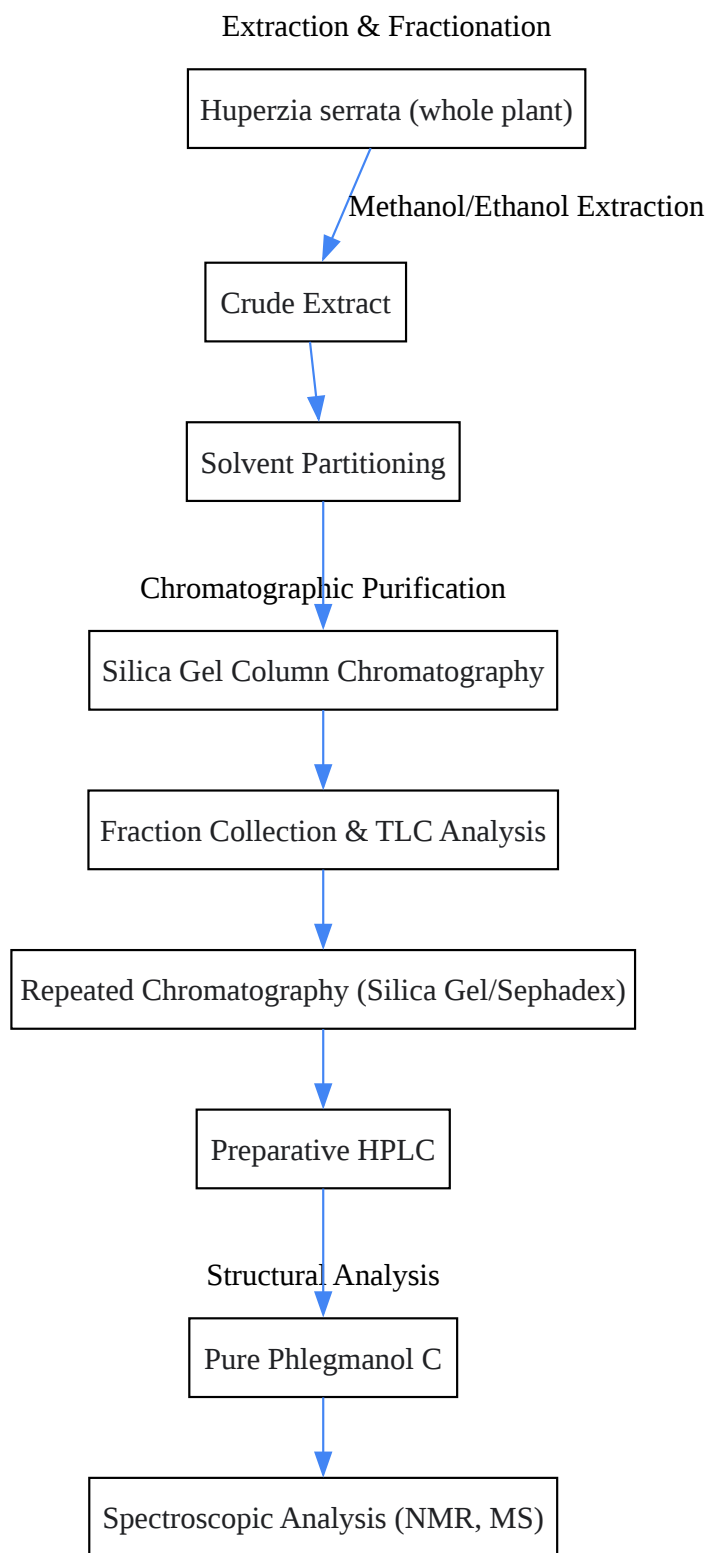
Phlegmanol C has been reported to be isolated from plants of the Lycopodiaceae family, specifically from *Huperzia serrata* (synonymous with *Lycopodium serratum*) and *Phlegmariurus phlegmaria*.^[1] These plants are known sources of a diverse array of serratene-type triterpenoids and *Lycopodium* alkaloids.

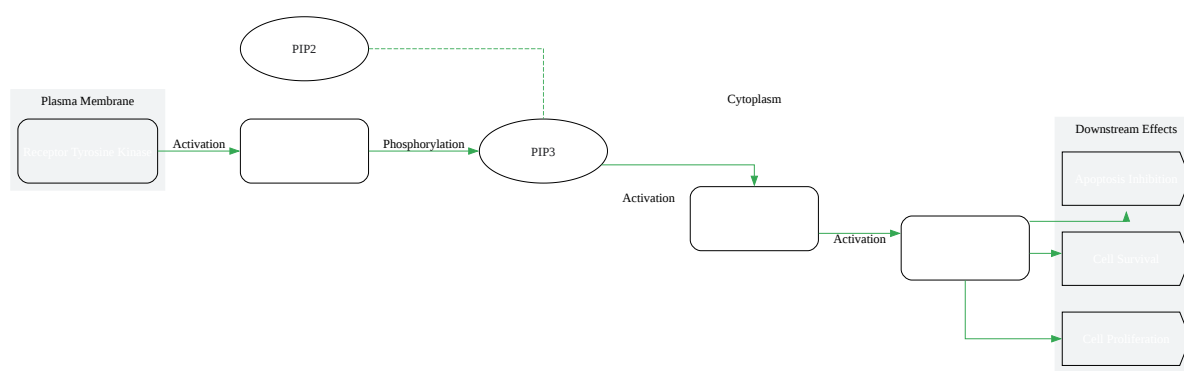
Experimental Protocols

While a specific, detailed experimental protocol for the isolation of **Phlegmanol C** is not readily available in the reviewed literature, a general methodology for the isolation of serratene-type triterpenoids from *Huperzia serrata* can be outlined as follows.^{[1][2][3]}

General Protocol for Isolation of Serratene-Type Triterpenoids from *Huperzia serrata*

- Extraction:
 - The air-dried and powdered whole plant material of *Huperzia serrata* is extracted exhaustively with a solvent such as 95% ethanol or methanol at room temperature.
 - The solvent is then evaporated under reduced pressure to yield a crude extract.
- Fractionation:
 - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, for example, petroleum ether, chloroform, ethyl acetate, and n-butanol.
 - The resulting fractions are concentrated under reduced pressure.
- Chromatographic Separation:
 - The fraction containing the triterpenoids (typically the less polar fractions like petroleum ether or chloroform) is subjected to column chromatography on silica gel.
 - A gradient elution system is employed, starting with a non-polar solvent (e.g., petroleum ether or hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate or acetone).
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification:
 - Fractions containing compounds of interest are combined and further purified by repeated column chromatography, often on silica gel or Sephadex LH-20.
 - Final purification may be achieved by preparative high-performance liquid chromatography (HPLC) to yield pure compounds like **Phlegmanol C**.
- Structure Elucidation:
 - The structure of the isolated compound is determined using spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (COSY, HSQC, HMBC), and mass spectrometry (MS).





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References

- 1. Serratene-type triterpenoids from *Huperzia serrata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]

- 3. Serratane-type triterpenoids from *Huperzia serrata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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